

Personal protective equipment for handling 2-Amino-3-Nitrophenol

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Compound of Interest

Compound Name: 2-Amino-3-Nitrophenol

Cat. No.: B1277897

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Essential Safety and Handling Guide for 2-Amino-3-Nitrophenol

This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-3-Nitrophenol**, tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **2-Amino-3-Nitrophenol**
- CAS Number: 603-85-0
- Molecular Formula: C₆H₆N₂O₃

Hazard Summary: **2-Amino-3-Nitrophenol** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} All personnel must handle this chemical with appropriate precautions in a controlled laboratory setting.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Amino-3-Nitrophenol** to minimize exposure and ensure safety.

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side-shields. A face shield is recommended when there is a significant risk of splashing.	Protects eyes from airborne dust particles and potential splashes of solutions.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents direct skin contact with the compound. Gloves should be inspected before use and changed regularly, especially if contaminated.[1]
Body Protection	A standard laboratory coat. Wear appropriate protective clothing to prevent skin exposure.	Protects skin and personal clothing from contamination.[1]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is recommended, particularly when handling the powder form, when there is a potential for aerosolization, or if ventilation is inadequate.	Minimizes the inhalation of fine particles and potential vapors. [3]

Operational and Disposal Plans

Handling Protocol:

All work with **2-Amino-3-Nitrophenol** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

Step-by-Step Handling Procedure:

- Preparation: Before handling the compound, ensure the work area is clean, uncluttered, and that eyewash stations and safety showers are readily accessible.[3] Designate a specific area for handling.
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing: Carefully weigh the desired amount of the powdered compound in a chemical fume hood. Use a spatula to minimize dust generation. Avoid creating and inhaling dust.[1]
- Dissolving: If preparing a solution, add the solvent to the weighed powder slowly to avoid splashing.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[1][4] Contaminated clothing should be removed and washed before reuse.[1]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4]
- Keep the container away from incompatible materials such as strong oxidizing agents.[3][5]
- The storage area should be locked up or accessible only to authorized personnel.[1]

Disposal Plan:

- Solid Waste: Unused or excess solid **2-Amino-3-Nitrophenol** should be disposed of as hazardous chemical waste.[1] Contaminated materials such as gloves, weighing paper, and disposable labware should be collected in a designated, clearly labeled hazardous waste container.[6]
- Liquid Waste: Solutions containing **2-Amino-3-Nitrophenol** should be collected in a separate, labeled hazardous waste container. Do not empty into drains.[3][7]
- All waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[1][7]

Emergency Procedures

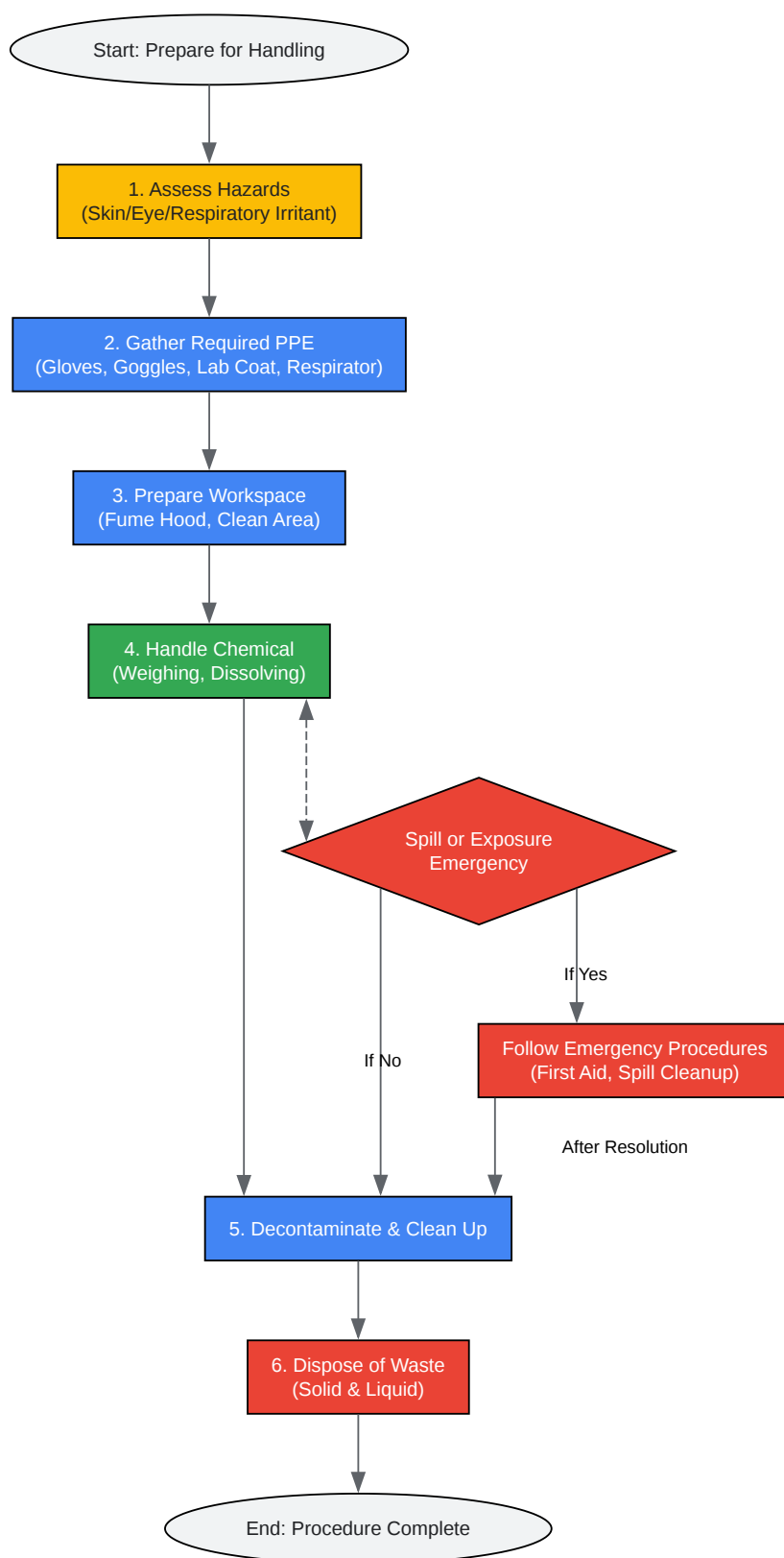
In Case of Exposure:

- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[1\]](#)[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical help.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[\[1\]](#)

In Case of a Spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)
- Clean the spill area thoroughly.

Safety Workflow for Handling **2-Amino-3-Nitrophenol**



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Caption: Logical workflow for safely handling **2-Amino-3-Nitrophenol**.

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